# Technical Monograph: Spectroscopic Characterization of 4-Iodo-2,3-dimethylaniline

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Iodo-2,3-dimethylaniline* |
| *CAS No.:* | *117832-11-8* |
| *Cat. No.:* | *B038962* |

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## Executive Summary & Compound Profile

**4-Iodo-2,3-dimethylaniline** (also referred to as 4-iodo-2,3-xylidine) is a critical halogenated aniline intermediate, primarily utilized in the synthesis of MEK inhibitors (e.g., Cobimetinib) and other kinase-targeting pharmacophores. Its structural integrity is defined by the specific regiochemistry of the iodine atom relative to the vicinal methyl groups and the amino functionality.

For drug development professionals, distinguishing this isomer from its potential regio-isomers (e.g., 6-iodo-2,3-dimethylaniline) is paramount, as incorrect halogen placement leads to dead-end synthetic pathways in cross-coupling reactions (Suzuki-Miyaura or Buchwald-Hartwig).

## Chemical Identity

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| Property | Detail |
|---|---|
| IUPAC Name | 4-Iodo-2,3-dimethylaniline |
| Molecular Formula | C<br>H<br>IN |
| Molecular Weight | 247.08 g/mol |
| Monoisotopic Mass | 246.9858 |
| Appearance | Off-white to beige crystalline solid |
| Key Application | Precursor for Pd-catalyzed cross-coupling |

# Nuclear Magnetic Resonance (NMR) Analysis

The NMR profile of **4-iodo-2,3-dimethylaniline** is characterized by the asymmetry introduced by the 2,3-dimethyl substitution. The key challenge is differentiating the C4-Iodo substitution from a C5 or C6 substitution.

## H NMR Spectroscopy (400 MHz, DMSO- )

Rationale: DMSO-

is the preferred solvent over CDCl

for anilines. It disrupts intermolecular hydrogen bonding, sharpening the amino proton signals and preventing peak broadening.

Predicted Consensus Data & Assignment:

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| Shift ( , ppm) | Multiplicity | Integration | Assignment | Structural Logic |
|---|---|---|---|---|
| 6.35 - 6.45 | Doublet ( Hz) | 1H | H-6 | Ortho to electron-donating -NH (Shielded). |
| 7.30 - 7.40 | Doublet ( Hz) | 1H | H-5 | Ortho to Iodine (Deshielded by anisotropy). |
| 4.90 - 5.10 | Broad Singlet | 2H | -NH | Exchangeable with D O. |
| 2.25 | Singlet | 3H | C3-CH | Slightly deshielded due to ortho-Iodine proximity. |
| 2.05 | Singlet | 3H | C2-CH | Shielded relative to C3-Me. |

## C NMR Spectroscopy (100 MHz, DMSO- )

The carbon spectrum provides the definitive proof of iodination. Iodine exerts a "Heavy Atom Effect," causing significant shielding of the ipso-carbon (C-I), often pushing it upfield, contrary to the deshielding effect of lighter halogens (Cl, Br).

- C-I (C4): Expected ~90–100 ppm (Distinctive high-field aromatic signal).
- C-NH (C1): ~145–148 ppm (Deshielded).
- Methyl Carbons: Two distinct signals in the 12–20 ppm range.

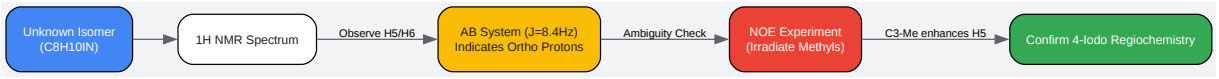
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## Structural Validation Logic (NOESY)

To confirm the 4-iodo position versus the 6-iodo isomer, a 1D-NOE or 2D-NOESY experiment is required.

- Irradiation of C3-Me: Should show NOE enhancement of the H-5 aromatic proton.
- Irradiation of C2-Me: Should show NOE enhancement of the NH

  protons (if rotation is slow) or minimal aromatic enhancement compared to C3-Me.




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Figure 1: NMR logic pathway for distinguishing regio-isomers of dimethyl-iodoanilines.

# Infrared Spectroscopy (FT-IR)

IR is useful primarily for purity assessment (water content) and confirming the primary amine functionality.

Key Diagnostic Bands:

- N-H Stretching: Twin bands at 3450 cm

  (asymmetric) and 3360 cm

  (symmetric). A single band indicates degradation to a secondary amine or amide.
- C-H Stretching: 2900–3000 cm

  (Aliphatic CH

  stretches).
- C=C Aromatic: 1450–1600 cm

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- C-I Stretch: A weak but diagnostic band in the fingerprint region, typically 500–600 cm

  .

## Mass Spectrometry (MS)

For this compound, Electrospray Ionization (ESI) in Positive Mode is the standard protocol due to the basic nitrogen.

## Ionization Characteristics

- Parent Ion: [M+H]

  = 247.99

- Isotopic Pattern: Iodine is monoisotopic (

  I). Unlike Chloro- or Bromo- compounds, there is no M+2 peak. This is a crucial diagnostic feature. If you see a 1:1 ratio at M+2, you have the Bromo-analog impurity.

## Fragmentation Pathway (MS/MS)

Under Collision-Induced Dissociation (CID), the C-I bond is the weakest link.

- Precursor:

  248 [M+H]

- Primary Loss: Loss of Iodine radical (I

  , 127 Da) or HI (128 Da).

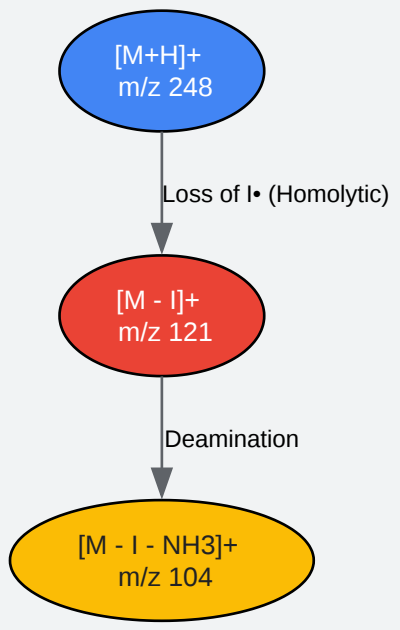
- Fragment:

  ~120/121 (Dimethylaniline cation).

- Secondary Loss: Loss of NH

  (17 Da) or Methyl radical (15 Da) from the aniline core.

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Figure 2: Predicted ESI-MS fragmentation pathway for **4-iodo-2,3-dimethylaniline**.

# Experimental Protocols

## Protocol A: Sample Preparation for High-Res NMR

Objective: Obtain artifact-free spectra for structural filing.

- Solvent Selection: Use DMSO-

  (99.9% D) containing 0.03% TMS (v/v) as an internal standard.
- Concentration: Weigh 10–15 mg of the solid analyte.
- Dissolution: Add 0.6 mL of solvent. Sonicate for 30 seconds. Note: Ensure no suspended solids remain, as this causes magnetic field inhomogeneity.
- Filtration: If the solution is cloudy, filter through a small plug of glass wool directly into the NMR tube.
- Acquisition: Set relaxation delay (

  ) to >5 seconds to allow full relaxation of the aromatic protons for accurate integration.

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## Protocol B: LC-MS Purity Check

Objective: Quantify de-iodinated impurities (2,3-dimethylaniline).

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 µm, 2.1 x 50 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 254 nm (aromatic) and ESI+ (Scan 100–500 Da).
- Pass Criteria: Main peak >98% area; no significant peak at

  122 (de-iodinated byproduct).

# References

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